

QAQ dichloride chemical structure and IUPAC name

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Compound of Interest		
Compound Name:	QAQ dichloride	
Cat. No.:	B610373	Get Quote

Section 1: Photoswitchable QAQ Dichloride

The term "QAQ dichloride" is used in research to describe a photoswitchable voltage-gated sodium (Nav), calcium (Cav), and potassium (Kv) channel blocker. This molecule is a valuable tool for studying nociception and pain signaling pathways due to its ability to be controlled by light.

Chemical Structure and IUPAC Name

- IUPAC Name: triethyl-[2-oxo-2-[4-[[4-[[2-(triethylazaniumyl)acetyl]amino]phenyl]diazenyl]anilino]ethyl]azanium;dichloride
- Molecular Formula: C28H44Cl2N6O2
- Chemical Structure: (A 2D representation of the chemical structure would be presented here.)

Quantitative Data

The photoswitchable nature of **QAQ dichloride** is central to its function. The molecule exists in two isomeric states, trans and cis, which can be interconverted using specific wavelengths of light. The channel-blocking activity is predominantly associated with the trans isomer.



Property	Value	Reference
Target Channels	Voltage-gated Na $_{\text{\tiny V}}$, Ca $_{\text{\tiny V}}$, and K $_{\text{\tiny V}}$ channels	
Active Conformation	trans	
Wavelength for trans to cis isomerization	380 nm	
Wavelength for cis to trans isomerization	500 nm	
Membrane Permeability	Impermeant; enters nociceptive neurons via channels like TRPV1	[1]
Solubility	Soluble to 50 mM in water	

Further quantitative data, such as IC₅₀ values for specific channel subtypes and photoisomerization quantum yields, are not readily available in publicly accessible literature.

Experimental Protocols

General Handling and Storage: Store **QAQ dichloride** at -20°C. For experimental use, it can be dissolved in aqueous solutions; for example, it is soluble up to 50 mM in water.

In Vitro Electrophysiology: A typical experimental concentration for in vitro studies is 100 μ M.[2] [3][4][5] Due to its membrane impermeability, **QAQ dichloride** can be introduced into cells via a micropipette for photosensitization of individual cells, allowing for subcellular control of action potential propagation.[2][3][4][5]

Synthesis: A detailed, peer-reviewed synthesis protocol for **QAQ dichloride** is not widely published. However, the synthesis of similar azobenzene-based photoswitchable ligands generally involves the diazotization of an aniline derivative followed by a coupling reaction to form the azobenzene core. Subsequent functionalization would introduce the quaternary ammonium moieties.

Signaling Pathway and Experimental Workflow

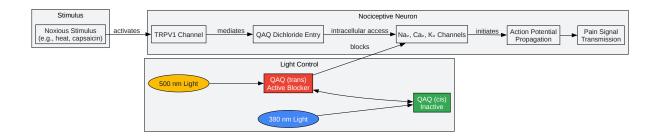


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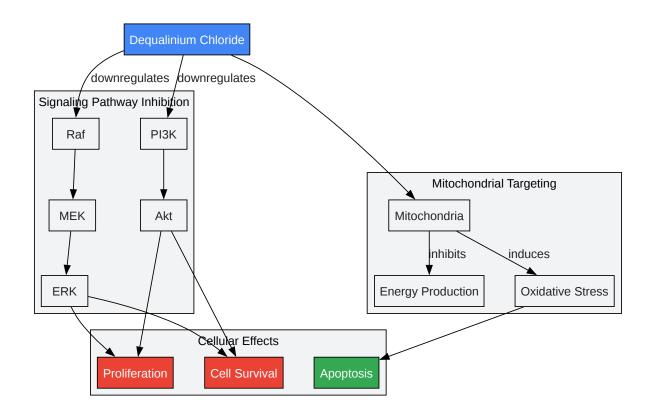
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QAQ dichloride is utilized to study pain signaling pathways by reversibly blocking ion channels involved in neuronal excitability. Its entry into nociceptive neurons is often mediated by channels such as TRPV1, which are activated by noxious stimuli.









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